Safeguarding Health: A Comprehensive Guide to Handling Sodium Iodide I-131

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Sodium iodide I 131*
CAS No.:	*7790-26-3*
Cat. No.:	*B1214201*

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For researchers, scientists, and professionals in drug development, the safe handling of radioactive materials is paramount. This guide provides essential safety and logistical information for working with Sodium Iodide I-131, a crucial component in various research and therapeutic applications. Adherence to these protocols is critical to minimize radiation exposure and prevent contamination.

Personal Protective Equipment (PPE)

When handling Sodium Iodide I-131, a comprehensive array of personal protective equipment is mandatory to ensure personal safety and prevent the spread of radioactive contamination.

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PPE Component	Specification	Purpose
Gloves	Two pairs of disposable, impervious gloves.[1][2][3]	To prevent skin contact and absorption of radioactive material. The outer pair should be changed frequently, especially if contamination is suspected.[1]
Lab Coat	Standard laboratory coat.[2][4][5]	To protect personal clothing from contamination.
Eye Protection	Safety glasses or goggles.[4][5][6]	To shield the eyes from splashes of radioactive solutions.
Dosimetry Badges	Body and ring badges.[5]	To monitor and record radiation dose received by the handler.
Respiratory Protection	Personal respirator with a radionuclide cartridge or a Self-Contained Breathing Apparatus (SCBA).[6]	Required in situations with a risk of inhaling volatile I-131, such as during a spill.[6]
Shoe Covers	Disposable shoe covers.[7]	To prevent the spread of contamination outside of the designated work area.

Operational and Disposal Plans

Safe operational practices and proper waste disposal are critical to maintaining a safe laboratory environment when working with I-131.

Operational Protocols:

All work involving Sodium Iodide I-131 must be conducted in designated and properly equipped areas to minimize exposure and prevent the release of radioactive material.

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Activity Level	Handling Environment
> 1.0 mCi (open bench)	Thyroid bioassay required.[2]
> 10 mCi (in exhaust hood)	Thyroid bioassay required.[2]
> 2 MBq (spill or skin contamination)	Immediate contact with Radiation Safety and subsequent thyroid monitoring is necessary.[1]
> 200 MBq and < 20,000 MBq	All work must be performed in a glovebox.[1]

Work should always be performed in a fume hood with a charcoal filter to capture any volatile iodine.[4] It is also recommended to work over plastic-backed absorbent paper to contain any potential spills.[5]

Disposal Plan:

Radioactive waste must be segregated and disposed of according to strict protocols to prevent environmental contamination and exposure to the public.

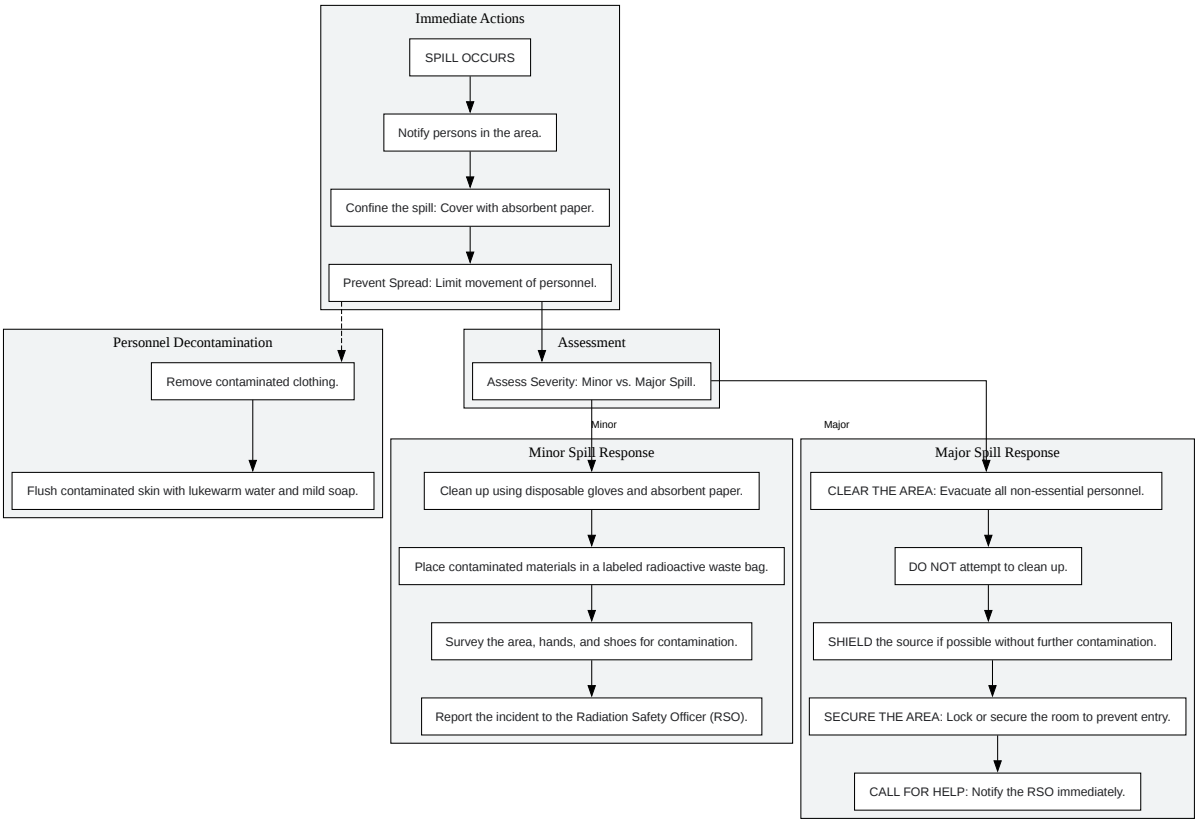
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Waste Type	Disposal Procedure
Solid Waste	(e.g., gloves, absorbent paper, contaminated vials) - Place in a designated, labeled, and shielded radioactive waste container.[7][8] - Waste from therapy patients may require storage for decay before disposal with regular trash, after being monitored to ensure it has reached background radiation levels.[8][9]
Liquid Waste	- Generally, pouring measurable quantities of radioactive material down the drain is not permitted.[5] - For patients treated with I-131, bodily fluids are a primary source of contamination. Toilets should be flushed twice after use.[3][10] - In a laboratory setting, liquid waste should be collected in a designated, labeled, and shielded container for decay-in-storage or professional disposal.
Sharps	(e.g., needles, pipettes) - Place in a designated sharps container for radioactive waste.

Emergency Procedures: Responding to a Sodium Iodide I-131 Spill

In the event of a spill, a swift and organized response is crucial to contain the contamination and ensure the safety of all personnel. The following workflow outlines the necessary steps for managing a radioactive spill.

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Caption: Workflow for responding to a radioactive spill.

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Personnel Decontamination:

If personal contamination occurs, immediate action is required:

- Remove any contaminated clothing.
- Flush the affected skin area with lukewarm water and a mild soap.[11]
- If contamination persists, inducing perspiration by covering the area with plastic may help, followed by another washing.[11]
- All incidents of personal contamination must be reported to the Radiation Safety Officer.

By strictly adhering to these safety protocols, researchers and scientists can confidently and safely work with Sodium Iodide I-131, advancing scientific knowledge while ensuring the well-being of themselves and their colleagues.

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- To cite this document: BenchChem. [Safeguarding Health: A Comprehensive Guide to Handling Sodium Iodide I-131]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214201/docs#safeguarding-health-a-comprehensive-guide-to-handling-sodium-iodide-i-131]

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